Technical Guide: Ethyl 2-methyl-D-cysteinate in Organic Synthesis

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Compound of Interest

Compound Name:	*Ethyl 2-methyl-D-cysteinate*
CAS No.:	*710941-52-9*
Cat. No.:	*B12532597*

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Executive Summary

Ethyl 2-methyl-D-cysteinate (also known as

-methyl-D-cysteine ethyl ester) is a non-canonical amino acid precursor. Unlike standard cysteine, the

-carbon is quaternary, substituted with both a methyl group and the amino/carboxyl moieties.[1] This structural modification confers two critical properties: resistance to racemization (due to the absence of an acidic

-proton) and conformational rigidity.

Its primary industrial application is in the synthesis of siderophore mimics (e.g., Desferrithiocin analogs) via cyclocondensation to form thiazoline rings.[1] Secondarily, it is employed in peptidomimetics to lock peptide backbones into helical conformations and enhance proteolytic stability.[1]

Chemical Profile & Stereochemistry

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Property	Detail
IUPAC Name	Ethyl (2S)-2-amino-3-mercapto-2-methylpropanoate
Configuration	(S) (Corresponds to the D-amino acid series)
Key Feature	Quaternary -carbon (prevents enolization/racemization)
Stability	Thiol group prone to oxidation (disulfide formation); Ester sensitive to hydrolysis
Storage	C, under Argon/Nitrogen, desiccated

Stereochemical Note: Standard L-cysteine has the

-configuration due to the priority of the sulfur atom. Conversely, D-cysteine and its

-methyl derivatives possess the (S)-configuration. This distinction is vital when synthesizing chiral drugs like Desferrithiocin, where the specific spatial arrangement determines iron-chelating efficacy.

Core Application: Thiazoline Ring Formation

The most authoritative application of this precursor is the synthesis of thiazoline-based iron chelators. The reaction involves the condensation of the amino-thiol motif with a nitrile, a pathway validated in the synthesis of Desferrithiocin (DFT).

Mechanism: Cyclocondensation

The reaction proceeds via the nucleophilic attack of the thiol on the nitrile carbon, followed by intramolecular amine attack to close the ring.

Protocol: Synthesis of a Desferrithiocin Precursor Based on optimized conditions for siderophore analogs.

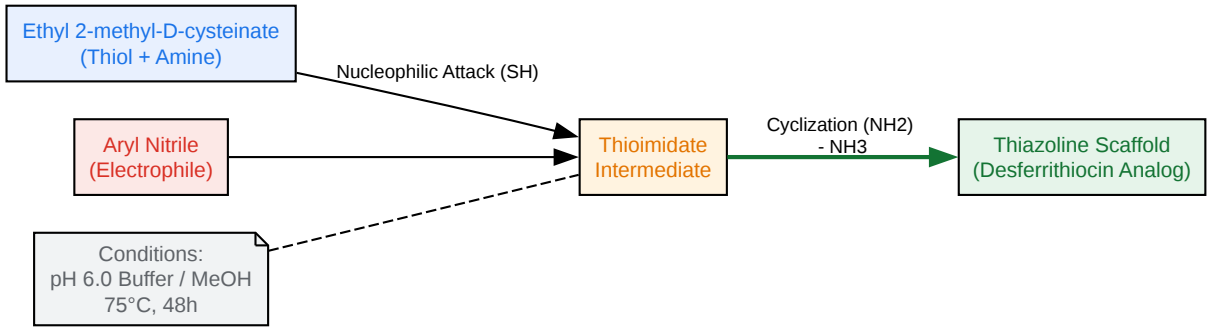
- Reagents: **Ethyl 2-methyl-D-cysteinate** (HCl salt), 2-cyano-3,5-dihydroxypyridine (or substituted benzonitrile), Methanol, Phosphate Buffer (pH 6.0).

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- Setup: Dissolve the nitrile (1.0 eq) and amino ester (1.1–1.5 eq) in a mixture of MeOH and 0.1 M phosphate buffer (1:1 v/v).
- Reaction: Heat the mixture to 70–75°C for 24–48 hours. The mild acidic buffer (pH 6) promotes the condensation while minimizing side reactions.
- Workup: Concentrate to remove methanol. Extract the aqueous residue with ethyl acetate.[2]
- Purification: Flash chromatography (typically SiO

  , Hexane/EtOAc).[1]
- Yield: Thiazoline formation typically proceeds in 70–90% yield.

Visualization: Thiazoline Synthesis Pathway



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Caption: Cyclocondensation workflow for generating thiazoline pharmacophores from **ethyl 2-methyl-D-cysteinate**.

Application: Peptidomimetics & Conformational Control

In peptide chemistry, replacing a native amino acid with an

-methyl variant ("

-methylation") restricts the rotation of the backbone (

and

torsion angles).

Mechanistic Impact

- Helix Stabilization: The steric clash of the

  -methyl group favors

  -helical or

  -helical structures.

- Proteolytic Resistance: The absence of the

  -proton prevents proteases from recognizing and cleaving the peptide bond, extending the half-life of therapeutic peptides.

Synthetic Challenge: Steric Hindrance

Coupling an

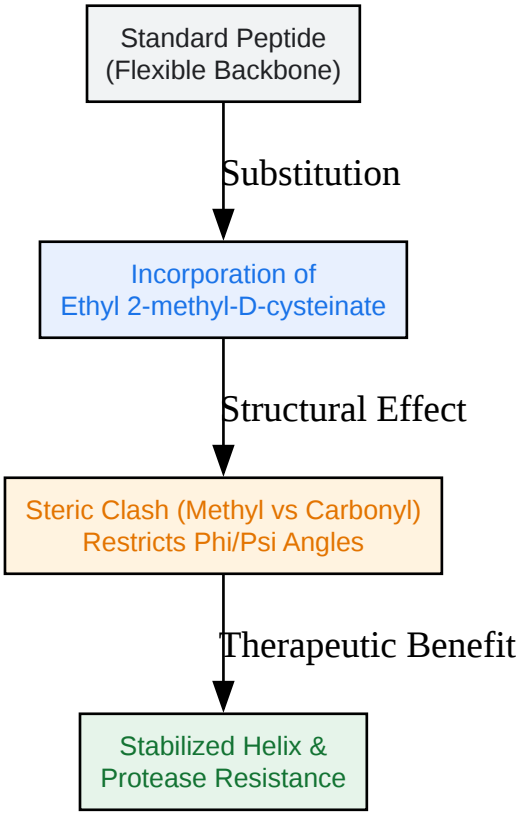
-methyl amino acid is difficult due to the quaternary center. Standard coupling agents (EDC/HOBt) often fail or result in low yields.

Recommended Coupling Protocol:

- Coupling Agent: Use HATU or PyBOP with HOAt.
- Base: DIPEA or TMP (2,4,6-trimethylpyridine).[1]
- Solvent: DMF or NMP (polar aprotic solvents are required to solvate the hindered species).
- Reaction Time: Extended times (4–24 h) are often necessary. Double coupling is recommended for solid-phase synthesis (SPPS).

Visualization: Peptide Constraint Logic

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Caption: Mechanism by which alpha-methylation induces conformational rigidity and stability.

Handling & Safety Protocols

- Oxidation Risk: The free thiol (-SH) is highly susceptible to oxidation in air, forming disulfides (dimers).[1]
  - Mitigation: Store the solid salt under nitrogen. Perform reactions using degassed solvents.
- Hygroscopicity: The HCl salt form is hygroscopic. Moisture can lead to ester hydrolysis.
  - Mitigation: Store in a desiccator at

    C.
- Racemization Safety: Unlike standard amino acids, **Ethyl 2-methyl-D-cysteinate** cannot racemize under basic conditions because it lacks the acidic

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-proton. This allows for the use of stronger bases during coupling or alkylation steps without loss of optical purity.

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